

Biological Characterization of ETP-46321

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Compound Focus: ETP-46321

Cat. No.: S548373

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ETP-46321 is a potent and selective inhibitor of phosphoinositide-3-kinase (PI3K) isoforms α and δ , identified as a promising candidate for oral cancer therapy due to its favorable pharmacokinetic profile and efficacy in preclinical models [1] [2] [3].

The table below summarizes its key biochemical and cellular properties:

Property	Value	Details / Additional Data
IC ₅₀ (PI3K α)	2.3 nM (K _i ^{app})	-
IC ₅₀ (PI3K δ)	14.2 nM (K _i ^{app})	-
Selectivity	>200-fold selective for p110 α/δ over p110 β/γ [4]	Selective versus mTOR and 288 other kinases [4] [5].
Cellular IC ₅₀	8.3 nM	Inhibition of AKT Ser473 phosphorylation in human U2OS cells [3].
Mouse PK (BALB/C)	Clearance: 0.6 L/h/kg; Oral Bioavailability: ~90% [5] [3]	-

ETP-46321 also effectively inhibits p110 α mutant enzymes found in human cancers (E542K, E545K, and H1047R) and synergizes with cytotoxic and targeted therapeutics [4] [3].

In Vivo Xenograft Study Design and Protocol

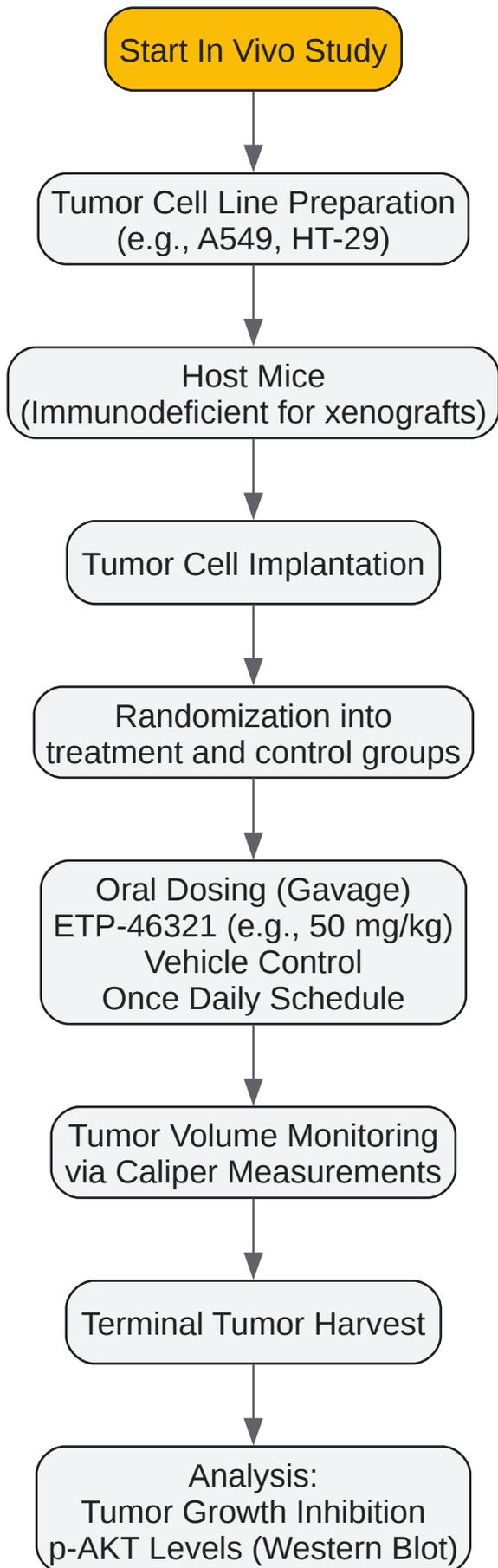
The search results describe several in vivo efficacy studies for **ETP-46321**, primarily based on a 2012 publication [4] [2] [3].

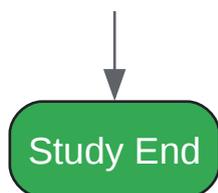
Key In Vivo Findings

Study Model	Compound/Dose	Treatment Regimen	Key Results
U87 MG Xenograft (Pharmacodynamic)	ETP-46321	Single dose	Reduction in phosphorylation of Akt in tumors [4].
HT-29 & A549 Xenografts (Lung & Colon)	ETP-46321	Once daily (QD) oral dosing	Delayed growth of HT-29 and A549 xenografts [4].
Ovarian Cancer Model (Combination)	ETP-46321 + Doxotaxel	Not specified	Synergistic effect observed [4].
K-Ras G12V GEMM (Genetically Engineered Mouse Model)	ETP-46321	50 mg/kg, p.o., daily for 3 weeks	Significant tumor growth inhibition (~51%) [5] [2] [3].

Detailed Experimental Workflow

The following diagram outlines the general workflow for the in vivo efficacy studies described in the search results.

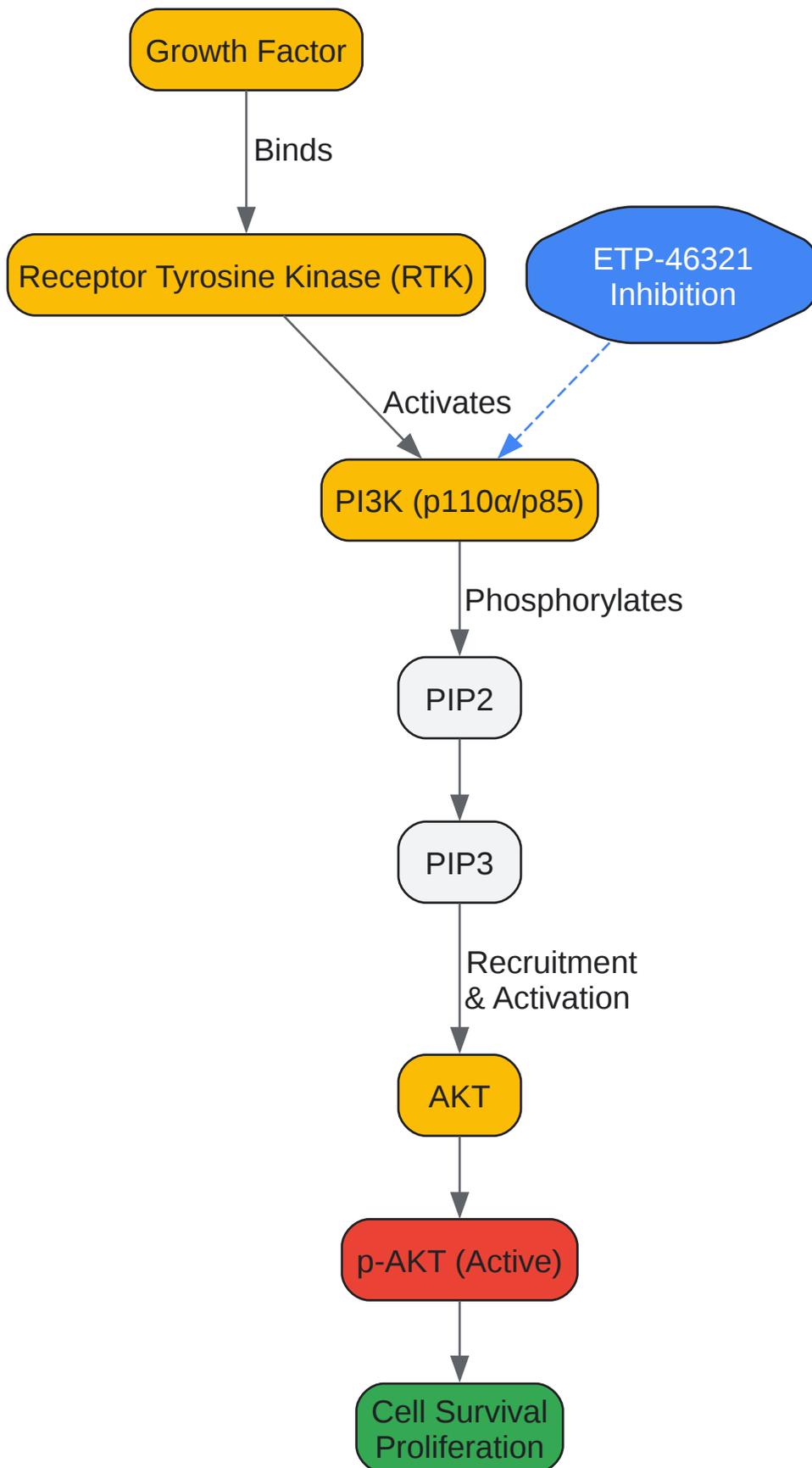




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Pathway Inhibition Mechanism

ETP-46321 exerts its effects by inhibiting the PI3K/AKT signaling pathway. The diagram below illustrates this mechanism of action.



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Sample In Vivo Dosing Protocol

Based on the search results, here is a sample dosing protocol for a xenograft study:

- **Compound:** **ETP-46321** [4] [3].
- **Formulation:** Details not specified in search results; typically prepared in a vehicle suitable for oral gavage (e.g., aqueous solution with suspending agents).
- **Dosage:** 50 mg/kg was used in a K-Ras G12V mouse model [3]. Effective in delaying growth of xenografts with once-daily dosing [4].
- **Route of Administration:** Oral (p.o.) [4] [3].
- **Dosing Schedule:** Once daily (QD) [4]. In a specific model, treatment lasted for three weeks [3].
- **Control Group:** Vehicle-only control.

Limitations and Further Research

The available information has some limitations. Specific details on vehicle composition, randomization methods, and exact tumor volume measurement schedules are not included in the search results. The data is from a single 2012 publication [4] [2], so consulting more recent literature is essential to confirm these findings and explore subsequent development of **ETP-46321** or similar compounds.

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